

# ENMD-1068 stability and storage conditions

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## Compound of Interest

Compound Name: ENMD-1068

Cat. No.: B607328

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## ENMD-1068 Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **ENMD-1068**. Below you will find frequently asked questions and troubleshooting guides related to the stability and storage of this compound.

## Frequently Asked Questions (FAQs)

Q1: How should I store the solid form of **ENMD-1068**?

The solid form of **ENMD-1068** is shipped at room temperature within the continental US.<sup>[1]</sup> For long-term storage, it is recommended to refer to the Certificate of Analysis provided with the product. As a general best practice for research compounds, storing the solid powder in a cool, dry, and dark place is advisable.

Q2: What are the recommended storage conditions for **ENMD-1068** stock solutions?

Prepared stock solutions of **ENMD-1068** hydrochloride have specific storage guidelines to maintain their stability.<sup>[2]</sup> To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot the solution after preparation.<sup>[2]</sup>

Q3: How long can I store the stock solutions?

The storage duration for stock solutions depends on the temperature:

- At -80°C, the solution can be stored for up to 6 months.<sup>[2]</sup>

- At -20°C, when stored under nitrogen, the solution is stable for up to 1 month.[\[2\]](#)

Q4: What precautions should I take when preparing working solutions for in vivo experiments?

For in vivo studies, it is highly recommended to prepare fresh working solutions on the day of use.[\[2\]](#) This minimizes the risk of degradation and ensures the potency of the compound.

Q5: Are there specific instructions for aqueous stock solutions?

If you prepare a stock solution in water, it should be filtered and sterilized using a 0.22 µm filter before use.[\[2\]](#)

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Unexpected experimental results or loss of compound activity.	Improper storage of stock solutions leading to degradation.	Review the storage conditions of your stock solution. Ensure it was stored at the correct temperature and for the recommended duration. <sup>[2]</sup> Avoid repeated freeze-thaw cycles by preparing aliquots. <sup>[2]</sup>
Degradation of working solution.	Prepare fresh working solutions for each experiment, especially for in vivo studies. <sup>[2]</sup>	
Precipitation or phase separation observed during preparation of working solutions.	The compound has limited solubility in the chosen solvent system.	Gentle heating and/or sonication can be used to aid dissolution. <sup>[2]</sup> Ensure the correct volumetric ratios of solvents are used as per the recommended protocols. <sup>[2]</sup>
Difficulty dissolving the compound.	The compound may have specific solubility characteristics.	Refer to the solubility information provided by the supplier. For ENMD-1068 hydrochloride, specific protocols using solvents like DMSO, PEG300, Tween-80, and saline are available. <sup>[2]</sup>

## Data Presentation

Table 1: Recommended Storage Conditions for **ENMD-1068** Hydrochloride Stock Solutions

Storage Temperature	Duration	Special Conditions
-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles. <sup>[2]</sup>
-20°C	Up to 1 month	Store under nitrogen. <sup>[2]</sup>

## Experimental Protocols

### Protocol 1: Preparation of a Working Solution for In Vivo Experiments (Suspended Solution)

This protocol yields a 5 mg/mL suspended solution suitable for oral and intraperitoneal injection.[\[2\]](#)

- Prepare a 50.0 mg/mL stock solution in DMSO.
- For a 1 mL working solution, take 100  $\mu$ L of the DMSO stock solution and add it to 400  $\mu$ L of PEG300. Mix thoroughly.
- Add 50  $\mu$ L of Tween-80 to the mixture and mix again until uniform.
- Add 450  $\mu$ L of Saline to bring the final volume to 1 mL.

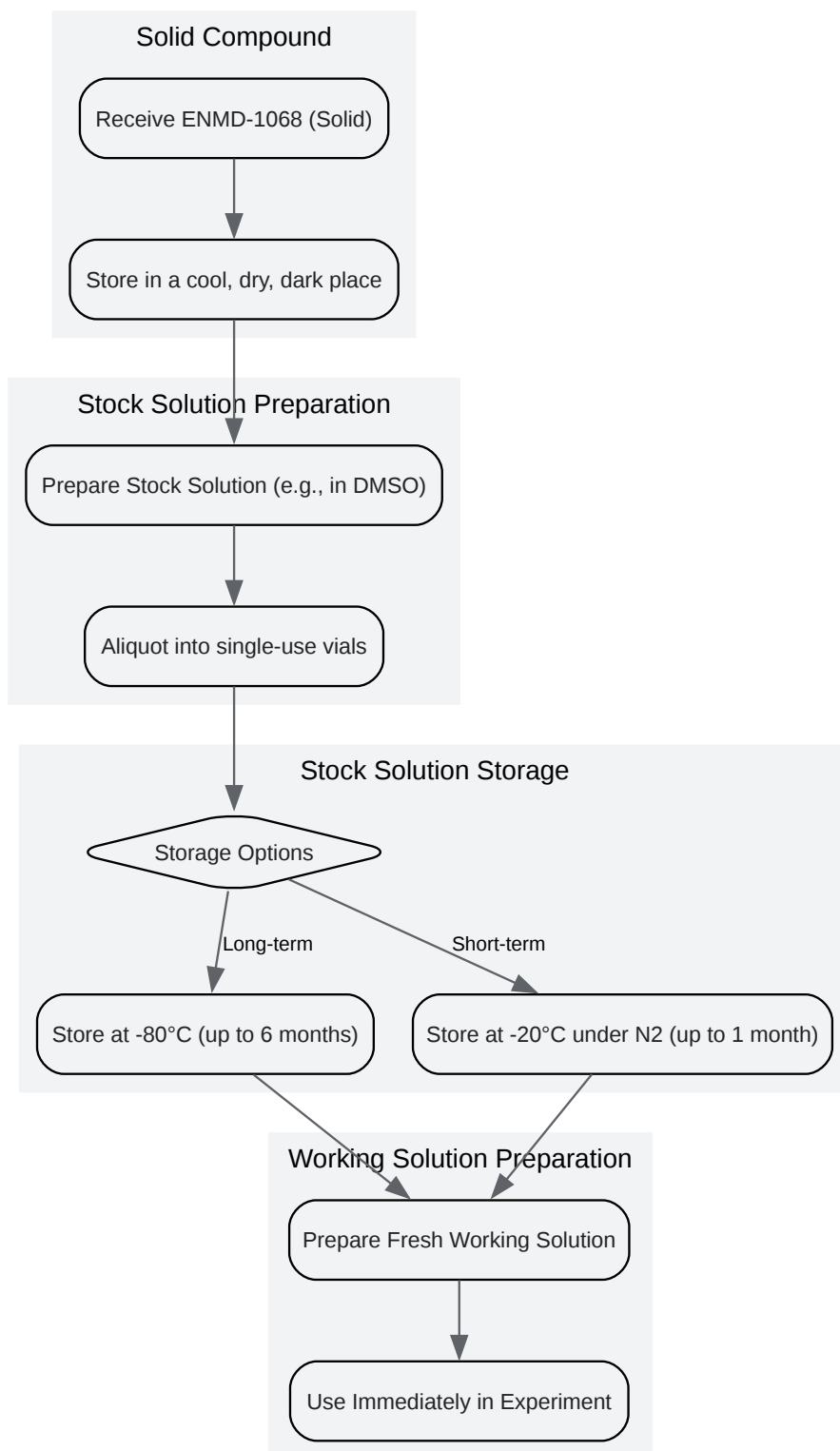
### Protocol 2: Preparation of a Working Solution for In Vivo Experiments (Clear Solution)

This protocol yields a clear solution of  $\geq 5$  mg/mL.[\[2\]](#)

- Prepare a 50.0 mg/mL stock solution in DMSO.
- For a 1 mL working solution, add 100  $\mu$ L of the DMSO stock solution to 900  $\mu$ L of 20% SBE- $\beta$ -CD in Saline. Mix until the solution is clear.

## Visualizations

## ENMD-1068 Handling and Storage Workflow

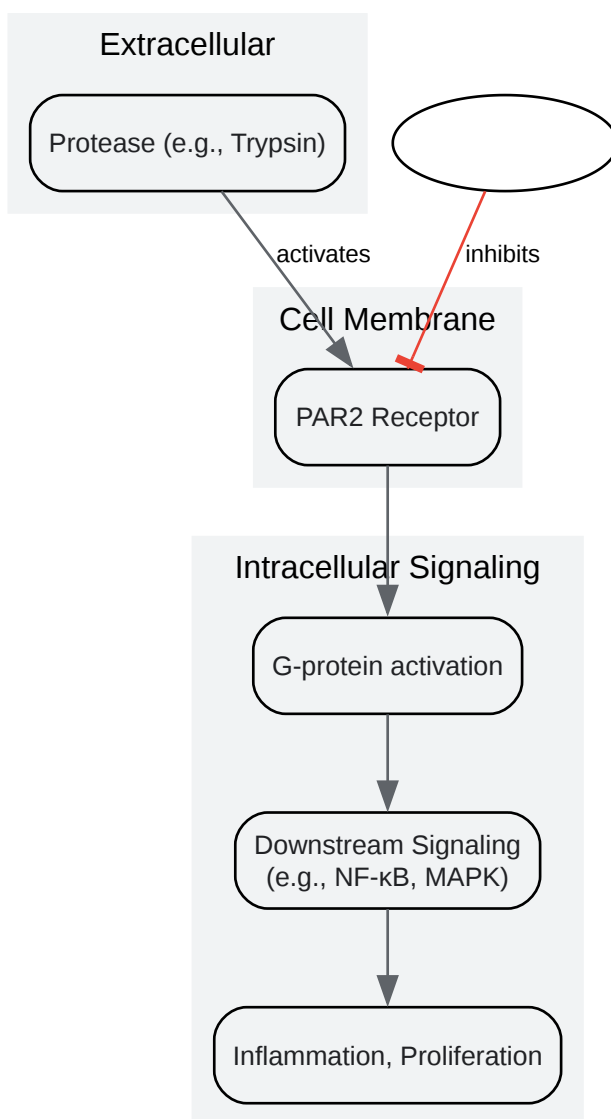


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Caption: Workflow for handling and storing **ENMD-1068**.

**ENMD-1068** is a selective protease-activated receptor 2 (PAR2) antagonist.[1] Its mechanism of action involves inhibiting the TGF- $\beta$ 1/Smad signaling pathway, which plays a role in conditions like liver fibrosis and endometriosis.[2]

#### Simplified PAR2 Signaling Pathway and Inhibition by ENMD-1068



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Caption: Inhibition of the PAR2 signaling pathway by **ENMD-1068**.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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